

DiSulfo-Cy5 Alkyne TEA: A Technical Guide to Storage, Handling, and Application

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Compound of Interest

Compound Name: DiSulfo-Cy5 alkyne TEA

Cat. No.: B15598582

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the storage, handling, and application of DiSulfo-Cy5 alkyne, TEA salt, a fluorescent dye commonly utilized in click chemistry for the labeling of biomolecules.

Core Properties and Storage Conditions

DiSulfo-Cy5 alkyne is a water-soluble cyanine dye featuring an alkyne group, which facilitates its covalent attachment to azide-modified molecules through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction. Its high hydrophilicity, exceptional extinction coefficient, and good quantum yield make it a robust choice for labeling proteins, nanoparticles, and other biomolecules where aqueous solubility is paramount.

Quantitative Specifications

| Parameter | Value | Reference(s) |
|---------------------------------------|--|--------------|
| Storage Temperature | -20°C | [1][2] |
| Shipping Temperature | Ambient | [2] |
| Shelf Life | 24 months (at -20°C in the dark) | [1] |
| Solubility | Water, DMSO, DMF | [1][2] |
| Appearance | Blue solid | |
| Purity | >95% (HPLC) | |
| Excitation Maximum (λ_{ex}) | ~646 nm | [2] |
| Emission Maximum (λ_{em}) | ~662 nm | [2] |
| Molar Extinction Coefficient | ~271,000 $\text{cm}^{-1}\text{M}^{-1}$ | [2] |
| Fluorescence Quantum Yield | ~0.28 | [2] |
| Fluorescence Stability | pH-insensitive from pH 4 to 10 | |

Handling and Safety Precautions

While a specific Safety Data Sheet (SDS) for **DiSulfo-Cy5 alkyne TEA** was not located, the following guidelines are based on best practices for handling similar fluorescent dyes and alkynes.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Use nitrile or other chemically resistant gloves.
- Body Protection: A standard laboratory coat is recommended.

General Handling:

- Avoid inhalation of dust or powder.

- Prevent contact with skin and eyes.
- Handle in a well-ventilated area, preferably in a fume hood.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocol: Copper-Catalyzed Click Chemistry (CuAAC) Labeling

This protocol provides a general procedure for the labeling of an azide-modified biomolecule with **DiSulfo-Cy5 alkyne TEA**. Optimization may be required for specific applications.

Materials:

- **DiSulfo-Cy5 alkyne TEA**
- Azide-modified biomolecule (e.g., protein, oligonucleotide)
- Copper(II) sulfate (CuSO_4)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or similar Cu(I) stabilizing ligand
- Sodium ascorbate
- Reaction buffer (e.g., phosphate-buffered saline (PBS), pH 7.4)
- DMSO or DMF (for preparing stock solutions)

Stock Solutions:

- **DiSulfo-Cy5 Alkyne TEA:** Prepare a 10 mM stock solution in anhydrous DMSO or DMF.
- **Azide-modified Biomolecule:** Prepare a stock solution of your target molecule at a known concentration in an appropriate buffer.
- **Copper(II) Sulfate:** Prepare a 20 mM stock solution in deionized water.

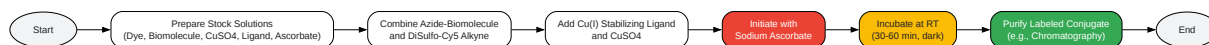
- THPTA Ligand: Prepare a 100 mM stock solution in deionized water.
- Sodium Ascorbate: Prepare a fresh 300 mM stock solution in deionized water immediately before use.

Reaction Procedure:

- In a microcentrifuge tube, combine the azide-modified biomolecule and **DiSulfo-Cy5 alkyne TEA**. The final concentration of the dye should be in excess of the biomolecule (e.g., 2-5 fold molar excess).
- Add the THPTA ligand solution.
- Add the copper(II) sulfate solution.
- Vortex the mixture gently.
- Initiate the reaction by adding the freshly prepared sodium ascorbate solution.
- Vortex the reaction mixture again and incubate at room temperature for 30-60 minutes, protected from light.
- The labeled conjugate can be purified using standard methods such as size-exclusion chromatography, dialysis, or precipitation to remove unreacted dye and catalyst components.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the copper-catalyzed click chemistry labeling protocol.



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Caption: Workflow for CuAAC Labeling with DiSulfo-Cy5 Alkyne.

This guide provides a foundational understanding of the storage, handling, and application of **DiSulfo-Cy5 alkyne TEA**. For specific research applications, further optimization of protocols is encouraged. Always adhere to standard laboratory safety practices.

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References

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